

A Comprehensive Technical Guide to the Structure Elucidation of (4-Bromophenyl)methylamine

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Compound of Interest

Compound Name: [(4-Bromophenyl)methyl](pyridin-2-ylmethyl)amine
CAS No.: 774556-79-5
Cat. No.: B471262

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Abstract

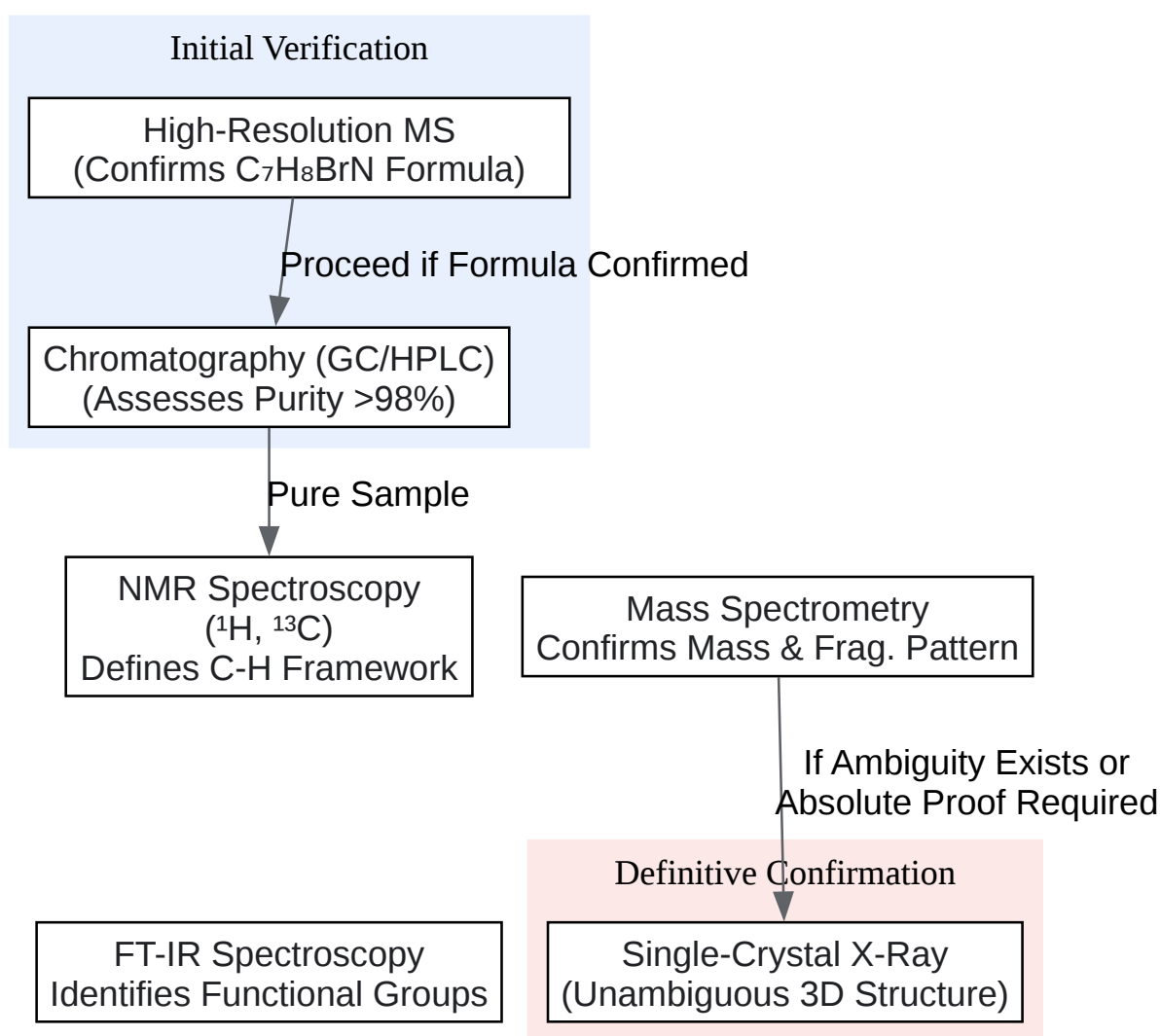
(4-Bromophenyl)methylamine, also known by its IUPAC name (4-bromophenyl)methanamine, is a pivotal primary amine that serves as a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[1] Its structure, featuring a brominated aromatic ring and a reactive aminomethyl group, imparts specific chemical properties that are leveraged in complex molecular architectures. The unambiguous confirmation of its molecular structure is a critical prerequisite for its application in any synthetic or developmental workflow, ensuring purity, predicting reactivity, and meeting stringent regulatory standards. This guide provides an in-depth, multi-faceted analytical workflow for the comprehensive structure elucidation of (4-Bromophenyl)methylamine, integrating spectroscopic and crystallographic techniques. It is designed for researchers, chemists, and quality control professionals who require a robust, field-proven methodology for structural verification.

Molecular Structure of (4-Bromophenyl)methylamine

Caption: 2D structure of (4-Bromophenyl)methylamine (C_7H_8BrN).

Chapter 1: The Analytical Workflow: A Multi-Technique Approach

The principle of structure elucidation relies on a self-validating system where data from orthogonal analytical techniques converge to a single, unambiguous conclusion. No single technique (short of X-ray crystallography) is typically sufficient. The workflow begins with foundational analysis to confirm the molecular formula and purity, followed by a suite of spectroscopic methods to piece together the molecular framework.



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Caption: Integrated workflow for structure elucidation.

Chapter 2: Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. For (4-Bromophenyl)methylamine, both ^1H and ^{13}C NMR provide distinct, predictable signatures.

^1H NMR Spectroscopy

Proton NMR reveals the number of distinct proton environments, their electronic surroundings, and their proximity to other protons.

Predicted ^1H NMR Data (in CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.45	Doublet (d)	2H	H-Ar (ortho to Br)	Deshielded by the electron-withdrawing bromine atom.
~ 7.20	Doublet (d)	2H	H-Ar (ortho to CH ₂ NH ₂)	Shielded relative to the other aromatic protons.
~ 3.85	Singlet (s)	2H	Benzylic CH ₂	Protons on the carbon adjacent to the aromatic ring and nitrogen.
~ 1.50	Broad Singlet (br s)	2H	Amine NH ₂	Protons are exchangeable; signal is often broad and its position is solvent/concentration dependent.

Causality and Key Insights:

- **1,4-Disubstitution:** The presence of two distinct doublets in the aromatic region, each integrating to 2H, is a classic "AA'BB'" system strongly indicative of a 1,4- (or para-) substituted benzene ring.
- **Functional Group Proximity:** The downfield shift of the benzylic protons (~3.85 ppm) confirms their attachment to the electron-withdrawing aromatic ring. The broadness of the NH₂ signal is characteristic of primary amines due to quadrupole broadening and chemical exchange.^[2]

¹³C NMR Spectroscopy

Carbon NMR provides a count of unique carbon environments. Due to the molecule's symmetry, only six distinct carbon signals are expected.

Predicted ^{13}C NMR Data (in CDCl_3 , 100 MHz)

Chemical Shift (δ , ppm)	Assignment	Rationale
~ 140	Quaternary C- CH_2NH_2	The ipso-carbon attached to the methylamine group.
~ 131.8	Aromatic CH (ortho to Br)	Aromatic methine carbon. Data from related structures like 4-bromophenyl acetamide supports this region.[3]
~ 130.0	Aromatic CH (ortho to CH_2NH_2)	Aromatic methine carbon.
~ 121.5	Quaternary C-Br	The ipso-carbon attached to bromine, shifted upfield by the "heavy atom effect".[3]
~ 46.0	Benzylic CH_2	Aliphatic carbon shielded relative to aromatic carbons.

Experimental Protocol for NMR Analysis

- **Sample Preparation:** Dissolve ~10-20 mg of the purified compound in ~0.7 mL of a deuterated solvent (e.g., CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Use a 400 MHz (or higher) NMR spectrometer.
- **Data Acquisition (^1H):** Acquire data with a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- **Data Acquisition (^{13}C):** Acquire data using a proton-decoupled pulse sequence. A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of ^{13}C .

- Processing: Fourier transform the raw data, phase correct the spectrum, and calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.

Chapter 3: Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Significance
3300 - 3500	N-H stretch (asymmetric & symmetric)	Medium	Confirms the presence of a primary amine (-NH ₂) group. Two distinct peaks are expected.[2]
3000 - 3100	C-H stretch (aromatic)	Medium	Indicates C-H bonds on the benzene ring.
2850 - 2960	C-H stretch (aliphatic)	Medium	Corresponds to the benzylic -CH ₂ - group.
~ 1600, 1475	C=C stretch (aromatic ring)	Medium-Strong	Confirms the presence of the benzene ring.
1590 - 1650	N-H bend (scissoring)	Medium	Further evidence of the primary amine group.
1020 - 1220	C-N stretch	Medium	Characteristic of an aliphatic amine.[2]
800 - 840	C-H out-of-plane bend	Strong	Highly diagnostic for 1,4-disubstitution on a benzene ring.
500 - 600	C-Br stretch	Medium-Strong	Indicates the presence of a carbon-bromine bond.

Experimental Protocol for FT-IR Analysis (Attenuated Total Reflectance - ATR)

- Instrument Preparation: Record a background spectrum on the clean ATR crystal to subtract atmospheric (CO₂, H₂O) absorptions.

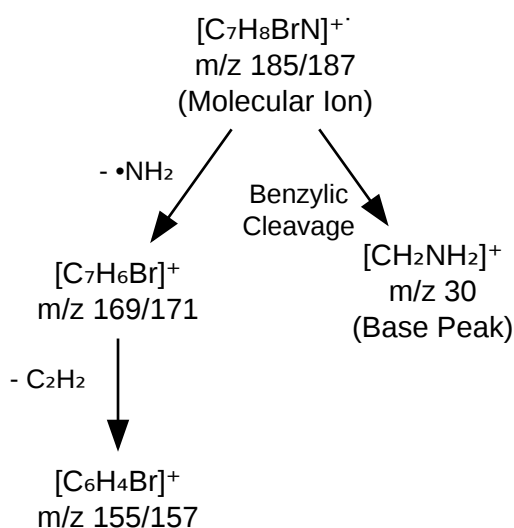
- **Sample Application:** Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure to ensure good contact and collect the spectrum, typically co-adding 16-32 scans at a resolution of 4 cm^{-1} .
- **Data Analysis:** Identify and label the major absorption peaks and compare them to known correlation tables.

Chapter 4: Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight and crucial structural information based on the molecule's fragmentation pattern upon ionization.

Interpreting the Electron Ionization (EI) Mass Spectrum

- **Molecular Ion ($M^{\bullet+}$):** The most critical diagnostic feature is the isotopic signature of bromine. Natural bromine consists of two isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio.^[4] This results in two molecular ion peaks of nearly equal intensity at m/z 185 and 187, corresponding to $[\text{C}_7\text{H}_8^{79}\text{BrN}]^{\bullet+}$ and $[\text{C}_7\text{H}_8^{81}\text{BrN}]^{\bullet+}$. This pattern is definitive evidence for the presence of a single bromine atom.
- **Key Fragmentation Pathways:** The primary fragmentation mechanism is benzylic cleavage, which is energetically favorable.



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Caption: Major EI-MS fragmentation pathways.

- **Alpha-Cleavage:** The most favorable cleavage occurs at the C-C bond adjacent to the nitrogen atom, leading to the formation of a stable $[CH_2NH_2]^+$ ion at m/z 30, which is often the base peak. The other fragment would be the bromophenyl radical.
- **Loss of Amino Radical:** Cleavage of the C-N bond can lead to the formation of the bromobenzyl cation $[C_7H_6Br]^+$ at m/z 169/171. This fragment retains the characteristic 1:1 bromine isotope pattern.

High-Resolution Mass Spectrometry (HRMS)

HRMS can measure the mass of an ion with extremely high accuracy (to four or five decimal places). This allows for the unambiguous determination of the elemental formula. For the molecular ion, HRMS would distinguish $C_7H_8^{79}BrN$ (calculated mass: 184.9840) from other potential formulas with the same nominal mass.

Experimental Protocol for GC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent like dichloromethane or methanol.

- **Injection:** Inject 1 μL of the solution into the Gas Chromatograph (GC) inlet. The GC will separate the analyte from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer's ion source (typically using electron ionization at 70 eV).
- **Mass Analysis:** The resulting ions are separated by their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole) and detected.
- **Data Analysis:** Analyze the resulting mass spectrum for the molecular ion peaks and characteristic fragment ions.

Chapter 5: X-Ray Crystallography: The Definitive Confirmation

When absolute, unambiguous proof of structure, including stereochemistry and solid-state conformation, is required, single-crystal X-ray diffraction is the gold standard.^[5] It provides a three-dimensional map of electron density in the molecule, allowing for the precise determination of bond lengths, bond angles, and atomic connectivity.

Experimental Workflow

The process is a specialized endeavor that requires careful execution.^[6]

- **Crystal Growth:** High-quality single crystals are the primary requirement. This is often achieved by slow evaporation of a solvent from a concentrated solution of the purified (4-Bromophenyl)methylamine. A range of solvents (e.g., ethanol, hexane, ethyl acetate, or mixtures) should be screened.
- **Data Collection:** A suitable crystal is mounted on a goniometer and cooled to a low temperature (typically 100 K) to minimize thermal motion. The crystal is then irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected on a detector as the crystal is rotated.^[6]
- **Structure Solution and Refinement:** The diffraction data are processed to determine the unit cell and space group. The structure is then "solved" using computational methods to

generate an initial electron density map. This model is then refined against the experimental data to yield the final, precise atomic coordinates of the molecule.[\[6\]](#)

The resulting crystal structure, such as those determined for related N-(4-bromophenyl) derivatives, provides irrefutable evidence of the molecular framework.[\[7\]](#)[\[8\]](#)

Chapter 6: Data Synthesis and Conclusion

The structure elucidation of (4-Bromophenyl)methylamine is a case study in the power of a synergistic analytical approach.

- HRMS establishes the correct molecular formula: C_7H_8BrN .
- IR Spectroscopy confirms the key functional groups: a primary amine ($-NH_2$), an aromatic ring, and a C-Br bond. The strong absorption around 820 cm^{-1} strongly suggests 1,4-disubstitution.
- 1H NMR maps the proton environment, showing two sets of aromatic protons in a 2H:2H ratio (confirming 1,4-disubstitution) and a 2H benzylic group adjacent to a 2H amine.
- ^{13}C NMR confirms the presence of six unique carbon environments, consistent with the symmetry of a 1,4-disubstituted ring.
- Mass Spectrometry provides the molecular weight and, critically, the 1:1 isotopic pattern at m/z 185/187, which is definitive proof of a single bromine atom. Fragmentation patterns support the benzylamine structure.

Together, these spectroscopic techniques provide an interlocking web of evidence that overwhelmingly supports the proposed structure. For ultimate confirmation, particularly in regulatory filings or advanced materials research, X-ray crystallography provides the final, incontrovertible 3D structure, leaving no room for ambiguity. This rigorous, multi-technique validation is essential for ensuring scientific integrity in research and development.

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